

Application Notes & Protocols: Preparation of CAY10505 Stock Solution in DMSO

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Compound of Interest

Compound Name: CAY10505

Cat. No.: B1684643

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This document provides a detailed protocol for the preparation of a stock solution of **CAY10505**, a potent and selective inhibitor of phosphoinositide 3-kinase gamma (PI3K γ), using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

CAY10505 is a small molecule inhibitor with high selectivity for the γ isoform of PI3K (IC₅₀ = 30 nM).^{[1][2]} It is a valuable tool for studying the PI3K/Akt/mTOR signaling pathway and its role in immunology, inflammation, and cell biology.^[1] To ensure accurate and consistent experimental outcomes, it is imperative to prepare a stock solution of known concentration. DMSO is the recommended solvent due to its ability to dissolve both polar and nonpolar compounds and its miscibility with aqueous media.^[3]

Quantitative Data Summary

A summary of the key quantitative data for **CAY10505** and DMSO is provided in the table below for easy reference.

Parameter	Value	Reference
CAY10505		
Molecular Formula	C ₁₄ H ₈ FNO ₃ S	[1][4]
Molecular Weight	289.3 g/mol	[1][4]
Appearance	Crystalline solid	[1][4]
Purity	≥98%	[1][4]
Solubility in DMSO	~20 mg/mL	[1][5]
Storage of Solid	-20°C	[5][6]
DMSO		
Molecular Formula	(CH ₃) ₂ SO	[3]
Molecular Weight	78.13 g/mol	[3]
Density	1.1004 g/cm ³	[7]
Boiling Point	189°C	[3][7]
Freezing Point	18.5°C	[3][7]

Experimental Protocol: Preparation of a 10 mM CAY10505 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10505** in DMSO. The concentration can be adjusted based on experimental needs, and the required mass of **CAY10505** can be calculated using the formula provided below.

3.1. Materials and Equipment

- **CAY10505** (crystalline solid)
- Anhydrous/molecular sieve-dried DMSO
- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

3.2. Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 289.3 \text{ g/mol} / 1000$
 $= 2.893 \text{ mg}$

3.3. Step-by-Step Procedure

- Preparation: Don appropriate PPE. Ensure the work area is clean and dry. Allow the vial of **CAY10505** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a suitable microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the calculated amount of **CAY10505** (e.g., 2.893 mg for a 10 mM solution in 1 mL) into the tube/vial.
- Solubilization: Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube/vial containing the **CAY10505** powder.
- Mixing: Tightly cap the tube/vial and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Labeling: Clearly label the tube/vial with the name of the compound (**CAY10505**), the concentration (10 mM), the solvent (DMSO), the date of preparation, and the initials of the preparer.

- Storage: Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[6] Avoid repeated freeze-thaw cycles.

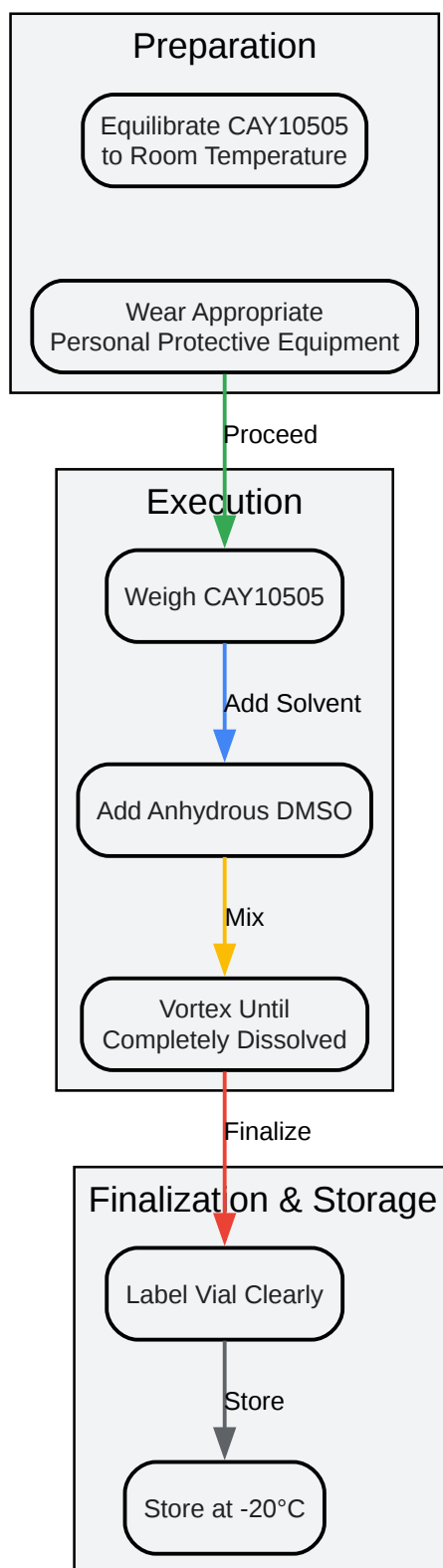
3.4. Safety Precautions

- **CAY10505** is for research use only and not for human or veterinary use.[1]
- Handle **CAY10505** in a well-ventilated area.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin.[8] Avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for **CAY10505** and DMSO for complete safety information.

Visualizations

4.1. Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **CAY10505** stock solution.

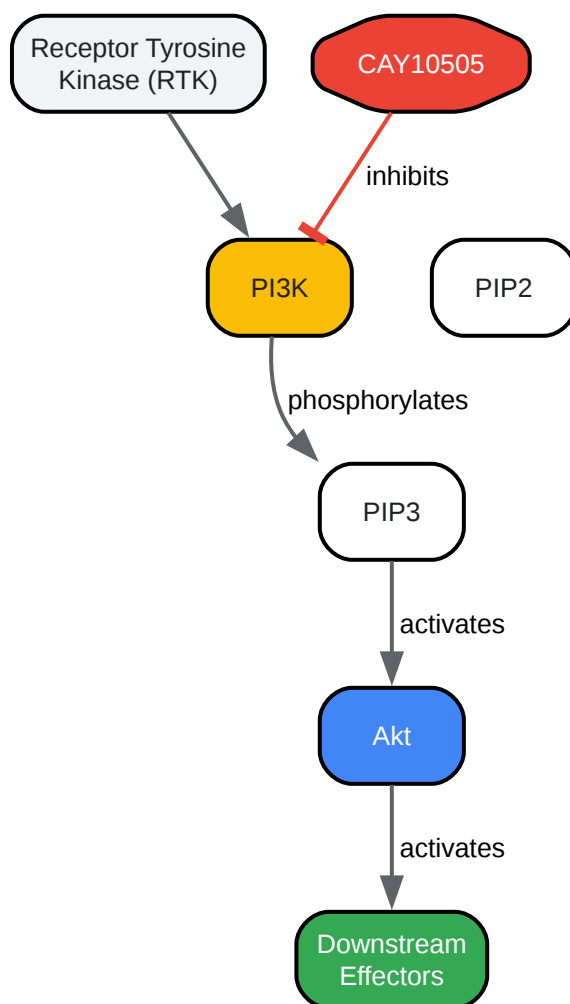


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Caption: Workflow for **CAY10505** Stock Solution Preparation.

4.2. PI3K/Akt Signaling Pathway

CAY10505 is an inhibitor of PI3K, a key enzyme in the PI3K/Akt signaling pathway. The simplified diagram below shows the position of PI3K in this cascade.



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Caption: Inhibition of the PI3K/Akt Pathway by **CAY10505**.

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